

Safeguarding Research: Proper Disposal Procedures for PF-4136309

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-4136309

Cat. No.: B610031

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **PF-4136309**, a potent and selective CCR2 antagonist used in research. Adherence to these procedures is critical for minimizing exposure risks and ensuring environmental safety.

Immediate Safety and Handling

Before handling **PF-4136309**, it is crucial for all personnel to be thoroughly trained on its potential hazards and the correct use of personal protective equipment (PPE). As with many research chemicals, **PF-4136309** may have harmful effects and should be handled with care in a designated and properly ventilated area, such as a chemical fume hood.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **PF-4136309**:

PPE Category	Item	Specification
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified, with side shields
Hand Protection	Gloves	Chemically resistant (e.g., nitrile), inspected before use
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned
Respiratory	Respirator	Use if indicated by a risk assessment or the Safety Data Sheet (SDS)

Step-by-Step Disposal Guide

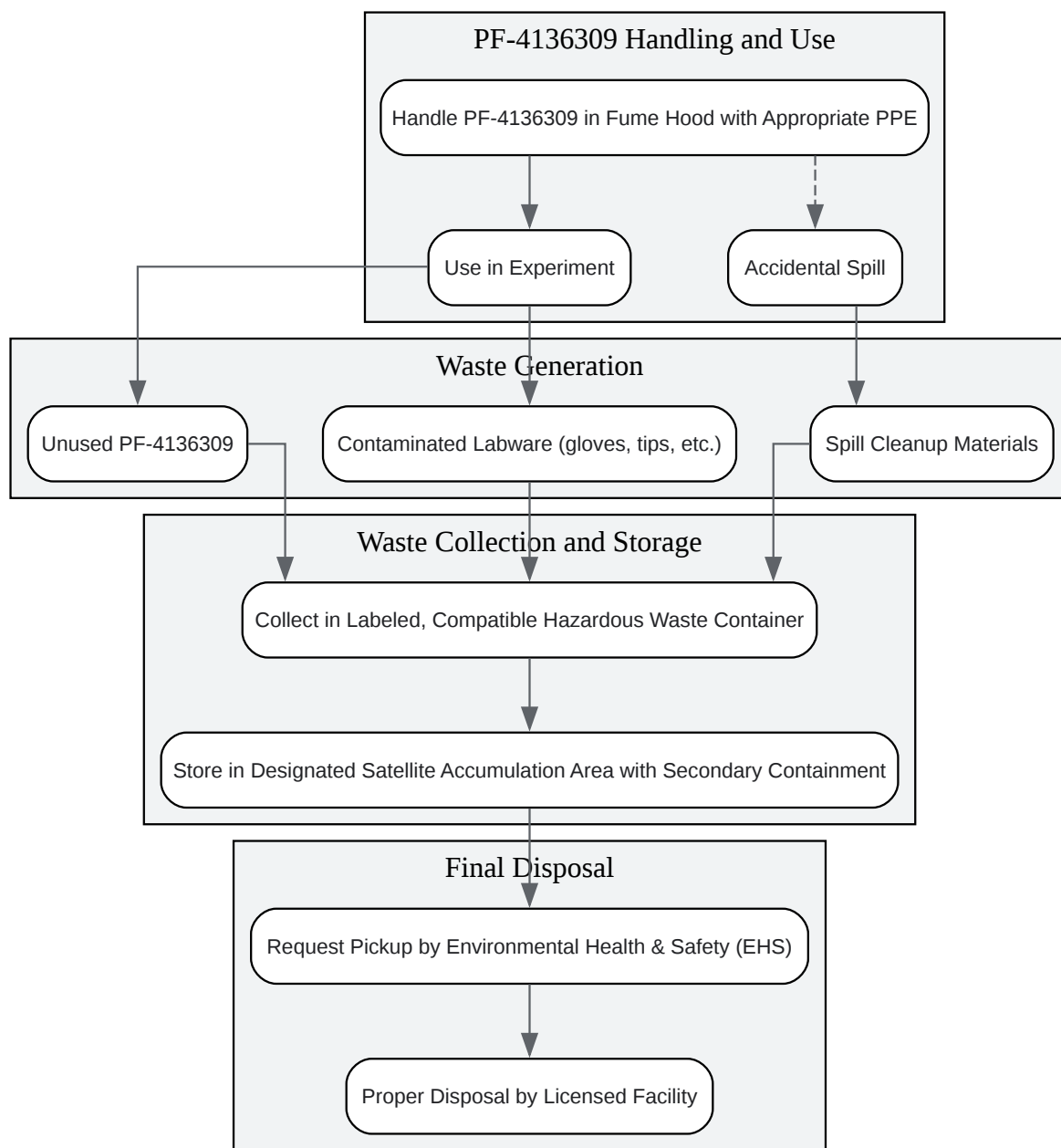
The disposal of **PF-4136309** and any contaminated materials must be managed in accordance with institutional and regulatory guidelines. Never dispose of this chemical down the drain or in regular trash.

- **Waste Collection:** All waste materials contaminated with **PF-4136309**, including unused compound, contaminated labware, gloves, and spill cleanup materials, must be collected in a designated, leak-proof hazardous waste container. A compatible container, often plastic, should be used. It is important not to mix incompatible wastes; for example, halogenated and non-halogenated solvent wastes should be kept separate.^[1]
- **Labeling:** The waste container must be clearly labeled with a "Hazardous Waste" label as soon as the first item of waste is added.^[1] The label should identify the contents, including the name "**PF-4136309**," and any other components of the waste stream.
- **Storage:** The sealed hazardous waste container should be stored in a designated satellite accumulation area that is at or near the point of generation. The container must be kept securely closed except when adding waste. The storage area should have secondary containment to prevent spills from reaching drains.^[1]
- **Disposal of Empty Containers:** Containers that held **PF-4136309** are considered hazardous waste unless properly decontaminated. For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.^[1] This rinseate should be added to the

appropriate hazardous waste container. After thorough rinsing and air-drying, the original label on the container should be obliterated or removed before it is disposed of as regular solid waste.[1]

- Requesting Pickup: Once the waste container is full, without being overfilled, or has been in storage for the maximum allowed time (often up to 12 months), a pickup should be arranged with your institution's Environmental Health and Safety (EHS) department.[1]

Disposal Workflow



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PF-4136309 Disposal Workflow

Chemical and Physical Properties

A summary of key data for **PF-4136309** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₉ H ₃₁ F ₃ N ₆ O ₃
Molecular Weight	568.59 g/mol
CAS Number	1341224-83-6
Appearance	Crystalline solid
Solubility	DMSO: ≥ 50 mg/mL (87.94 mM)
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month

Data sourced from product information sheets.[2]

Experimental Protocols

While specific experimental protocols for the disposal of **PF-4136309** are not detailed in the provided search results, the general procedure for handling hazardous chemical waste from a laboratory setting is the established and required protocol. The key steps outlined above—segregation, labeling, safe storage, and professional disposal—form the basis of this protocol. Always consult your institution's specific guidelines and the Safety Data Sheet (SDS) for **PF-4136309** for the most accurate and detailed information. The SDS for **PF-4136309** can be obtained from the supplier.[3][4][5]

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